

Safety data sheet (SDS) for 2-(Chloromethyl)-6-fluorophenol

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Compound of Interest

Compound Name: 2-(Chloromethyl)-6-fluorophenol

Cat. No.: B13555049

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An In-depth Technical Guide to the Safe Handling of 2-Chloro-6-fluorophenol

Disclaimer: This guide provides comprehensive safety and handling information for 2-Chloro-6-fluorophenol (CAS No. 2040-90-6). An authoritative Safety Data Sheet (SDS) for the specific compound "**2-(Chloromethyl)-6-fluorophenol**" was not located in a diligent search of available resources. Due to the potential for significantly different reactivity and toxicity conferred by the chloromethyl group, the information herein should not be directly extrapolated to **2-(Chloromethyl)-6-fluorophenol**. It is presented on the strong likelihood that the intended compound of interest was the more common intermediate, 2-Chloro-6-fluorophenol.

Introduction

2-Chloro-6-fluorophenol is a halogenated aromatic compound of significant interest in medicinal chemistry and materials science. It serves as a critical building block in the synthesis of complex molecules, including pharmaceuticals and agrochemicals.[1][2] For instance, it is a key intermediate in the production of the non-steroidal anti-inflammatory drug (NSAID) Lumiracoxib.[3] The dual halogen substitution on the phenol ring imparts unique chemical properties but also necessitates a thorough understanding of its hazard profile to ensure safe handling. This guide is designed for researchers, chemists, and drug development

professionals, offering an in-depth perspective on the safety, handling, and emergency protocols associated with this compound, grounded in authoritative data.

Chemical Identification and Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is the foundation of safe laboratory practice. These properties dictate appropriate storage conditions, predict its behavior in various experimental setups, and inform risk assessments.

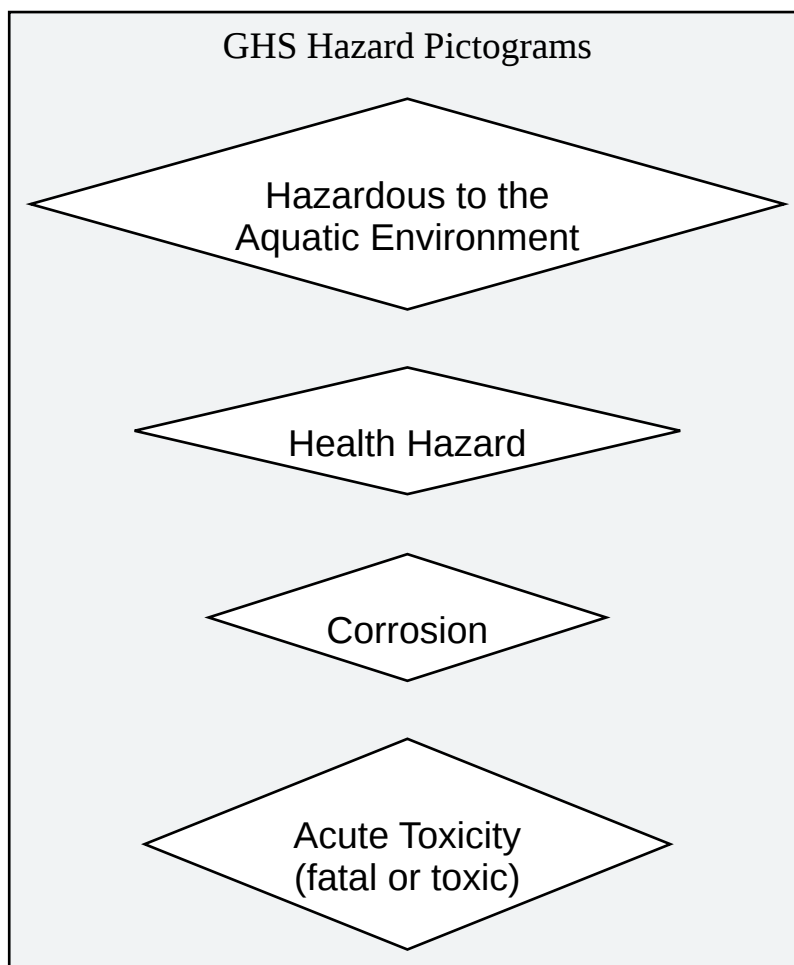
Property	Value	Source
Chemical Name	2-Chloro-6-fluorophenol	[4]
CAS Number	2040-90-6	[4][5]
Molecular Formula	C ₆ H ₄ ClFO	[4][6]
Molecular Weight	146.55 g/mol	[1][4]
Appearance	White to light yellow powder or crystal	[1][7]
Melting Point	62-65 °C (lit.)	[7]
Boiling Point	160.6 ± 20.0 °C (Predicted)	[7]
pKa	7.23 ± 0.10 (Predicted)	[7]
Solubility	Soluble in Methanol	[7]

Hazard Identification and GHS Classification

2-Chloro-6-fluorophenol is classified as a hazardous chemical under the Globally Harmonized System (GHS).[5][8] The primary hazards are related to its corrosive nature, oral toxicity, and potential for long-term health and environmental effects. A clear understanding of these classifications is essential for implementing appropriate safety measures.

GHS Hazard Pictograms and Statements

The following diagram illustrates the GHS pictograms applicable to 2-Chloro-6-fluorophenol, providing an immediate visual warning of the primary hazards.



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Caption: GHS Pictograms for 2-Chloro-6-fluorophenol.

Summary of Hazards

Hazard Class	GHS Statement Code	Statement
Acute Oral Toxicity	H302	Harmful if swallowed.[8][9]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.[8]
Eye Damage/Irritation	H314	Causes severe skin burns and eye damage.[8]
Germ Cell Mutagenicity	H341	Suspected of causing genetic defects.[8]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child.[8]
Aquatic Hazard (Chronic)	H411	Toxic to aquatic life with long lasting effects.[5][8]

Toxicology and Routes of Exposure

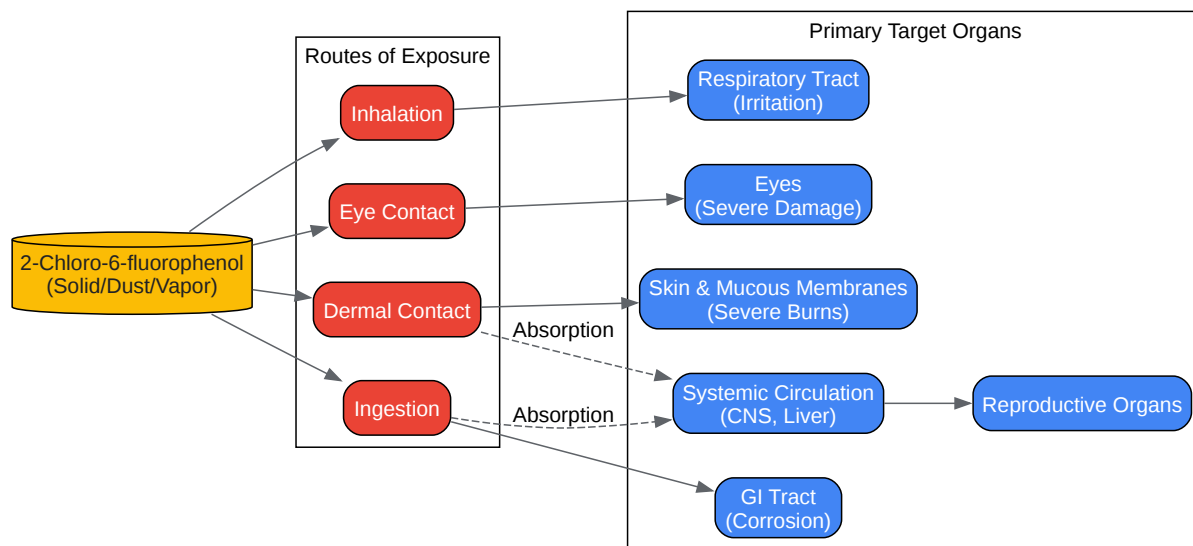
Exposure to 2-Chloro-6-fluorophenol can lead to both acute and chronic health effects. The corrosive nature of phenols, combined with the specific toxicity of this halogenated derivative, requires stringent measures to prevent contact.

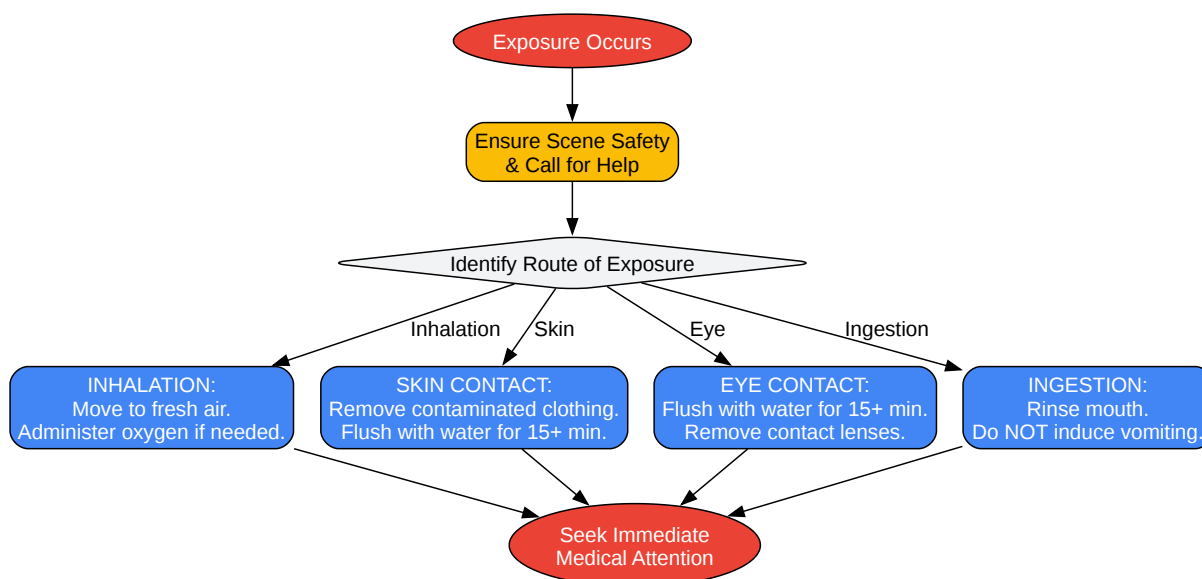
Primary Routes of Exposure:

- **Inhalation:** While it is a solid at room temperature, heating or aerosolization can lead to inhalation of dust or vapors, which may cause respiratory irritation.[10]
- **Dermal Contact:** This is a primary risk. The compound causes severe skin burns.[5][8] Phenols are readily absorbed through the skin, leading to systemic toxicity.
- **Eye Contact:** Direct contact can cause severe eye damage.[5][8]
- **Ingestion:** Ingestion is harmful and can cause severe damage to the gastrointestinal tract due to its corrosive nature.[5][8]

Systemic and Long-Term Effects:

- **Systemic Toxicity:** Similar to other phenol compounds, absorption can lead to systemic effects. An incident involving a community exposure to a mixture containing 2-chloro-6-fluorophenol reported symptoms including headache, throat irritation, cough, and gastrointestinal distress.[11]
- **Organ Damage:** Lethal doses of related phenol compounds are known to cause functional changes in the brain and liver necrosis.[11]
- **Genetic and Reproductive Hazards:** The compound is suspected of causing genetic defects and damaging fertility or the unborn child, mandating extreme caution for all personnel, especially those of reproductive age.[8]





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Caption: Emergency response workflow for exposure incidents.

Safe Handling, Storage, and Engineering Controls

Proactive safety measures are paramount to prevent exposure. This involves a multi-layered approach encompassing engineering controls, administrative procedures, and personal protective equipment (PPE).

Engineering Controls

- Ventilation: All handling of 2-Chloro-6-fluorophenol, including weighing and preparing solutions, must be conducted in a certified chemical fume hood to prevent inhalation of dust

or vapors. [5][12]* Safety Equipment: Eyewash stations and safety showers must be readily accessible and tested regularly. [5]

Handling Procedures

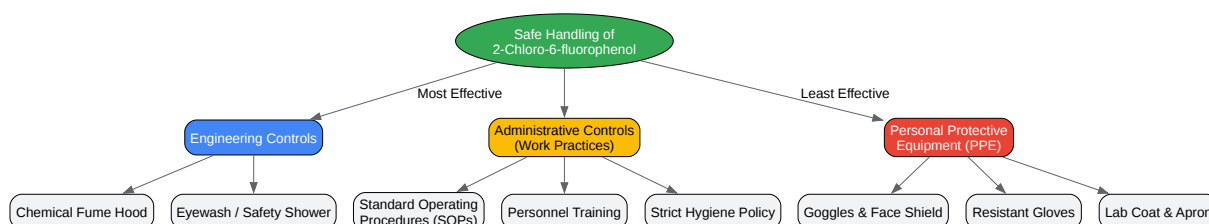
- Avoid Contact: Do not get in eyes, on skin, or on clothing. [8]* Avoid Dust Formation: Handle as a crystalline solid carefully to minimize the generation of dust. [13]* Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. [5][9]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield when handling the solid or its solutions. [5][12]* Hand Protection: Wear appropriate chemical-resistant gloves (e.g., butyl rubber, neoprene). Double gloving is recommended. Inspect gloves prior to use and change them immediately if contaminated. [5][12]* Skin and Body Protection: Wear a fully buttoned lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of splashing, a chemically resistant apron is required. [5][12]

Storage Requirements

- Location: Store in a cool, dry, well-ventilated area designated for corrosive materials. [5][8]Keep locked up. [5]* Container: Keep containers tightly closed to prevent moisture absorption and contamination. [8]* Incompatibilities: Segregate from strong oxidizing agents, acids, and bases. [14][15]Store away from heat, sparks, and open flames. [12]



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Caption: Hierarchy of controls for safe laboratory use.

Accidental Release and Disposal Spill Response

- Evacuate non-essential personnel from the area.
- Wear full PPE, including respiratory protection if dust is airborne.
- Prevent further dispersal. For solid spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal. [8]4. Do not flush spills into the sewer system, as the material is toxic to aquatic life. [8]5. Clean the spill area thoroughly with an appropriate solvent and then soap and water.

Waste Disposal

- Dispose of waste contents and containers in accordance with all local, state, and federal regulations.
- This material should be treated as hazardous waste. [5][8]Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures. [16]

Synthesis and Research Applications

2-Chloro-6-fluorophenol is typically synthesized from o-fluorophenol through processes such as direct chlorination with sodium hypochlorite or a multi-step sulfonation-chlorination-hydrolysis route. [3][17]Its primary value lies in its role as a versatile intermediate. The chlorine and fluorine atoms provide specific electronic properties and reactive handles for further chemical modification, making it a valuable precursor in the synthesis of pharmaceuticals and agrochemicals where precise molecular architecture is required. [1][3]

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